peer-reviewed methods for the validation of novel thiolane dicarboxamide compounds

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Compound of Interest

Compound Name:	*(2R,5S)-thiolane-2,5-dicarboxamide*
Cat. No.:	*B15051421*

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Publish Comparison Guide: Validation of Novel Thiolane Dicarboxamide Compounds

Executive Summary: The "Escaping Flatland" Advantage

Thiolane dicarboxamides (tetrahydrothiophene dicarboxamides) represent a strategic shift from "flat" aromatic scaffolds to three-dimensional (

-rich) chemical space. While traditional thiophene analogs are stable and easy to synthesize, they often suffer from poor solubility and limited selectivity due to their planar geometry.

Novel thiolane scaffolds offer higher Fraction of

Carbon (

), which correlates with improved clinical success rates. However, this transition introduces validation challenges—specifically stereochemical assignment and sulfur oxidation states—that are absent in thiophene chemistry.

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Comparative Performance Matrix

Feature	Thiolane Dicarboxamides **(Novel)**	Thiophene Dicarboxamides **(Alternative)**	Validation Implication
Geometry	3D, Puckered Ring (Envelope/Twist)	Planar, Aromatic	Thiolanes require 2D-NMR/XRD for conformation.
Chirality	2–4 Chiral Centers	Achiral	Enantiomeric purity (ee%) must be validated.
Solubility	High (Disrupts crystal packing)	Low (Strong -stacking)	Thiolanes are superior for aqueous bioassays.
Metabolic Stability	Moderate (S-oxidation risk)	High (Aromatic stabilization)	Oxidative stress testing is mandatory for thiolanes.
Target Selectivity	High (Shape-specific binding)	Low (Promiscuous intercalators)	Requires kinetic binding assays (SPR/MST).

Part 1: Structural & Stereochemical Validation

The Challenge: Relative vs. Absolute Configuration

Unlike thiophenes, thiolane-3,4-dicarboxamides can exist as cis (meso) or trans (racemic) diastereomers. Validating the relative configuration is critical because the biological activity is often stereospecific (e.g., trans-isomers typically mimic peptide backbones more effectively).

Method A: Nuclear Overhauser Effect Spectroscopy (NOESY)

Objective: Determine relative stereochemistry (cis vs. trans) in solution.

- Principle: NOESY correlates protons close in space (<5 Å).

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- Diagnostic Signals:
  - Cis-Isomer: Strong NOE cross-peak between H3 and H4 methine protons.
  - Trans-Isomer: Absence of H3-H4 NOE; presence of NOE between H3 and H4-substituents (e.g., amide NH).

Experimental Protocol: 1D-Selective NOESY

- Sample Prep: Dissolve 5 mg compound in 600

  L DMSO-

  (prevents amide exchange).
- Parameter Setup: Set mixing time (

) to 500 ms.
- Excitation: Selectively irradiate the H3 methine resonance.
- Analysis:
  - If H4 intensity increases >2%: Confirm Cis.
  - If H4 intensity is unchanged but Amide-NH increases: Confirm Trans.

Method B: Single Crystal X-Ray Diffraction (XRD)

Objective: Determine absolute configuration and ring puckering (envelope vs. half-chair).

- Advantage: The sulfur atom (

) acts as a heavy atom, facilitating anomalous scattering for absolute structure determination (Flack parameter) without needing derivatization.

Part 2: Chemical Stability Validation (Sulfide Integrity)

The Challenge: The "Silent" Oxidation

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The thiolane sulfur is nucleophilic and prone to oxidation by air or metabolic enzymes into sulfoxides (S=O) or sulfones (O=S=O). These impurities are often silent in standard LC-UV methods but drastically alter potency.

Method C: HRMS-Linked Oxidative Stress Test

Objective: Quantify the liability of sulfur oxidation relative to stable alternatives.

Protocol: Accelerated Oxidation Assay

- Control Prep: Prepare 10 mM stock of Thiolane compound and Thiophene analog in DMSO.
- Stress Condition: Dilute to 100

  M in PBS (pH 7.4) containing 0.1%

  .
- Incubation: Incubate at 37°C for 4 hours.
- Quenching: Add Methionine (10 eq) to quench excess peroxide.
- Analysis: Inject into LC-HRMS (Q-TOF).
  - Monitor:

    (Parent) and

    (Sulfoxide).
- Validation Criteria:
  - Pass: <5% Sulfoxide formation at 4 hours.
  - Fail: >10% Sulfoxide (Requires backbone modification, e.g., gem-dimethyl steric shielding).

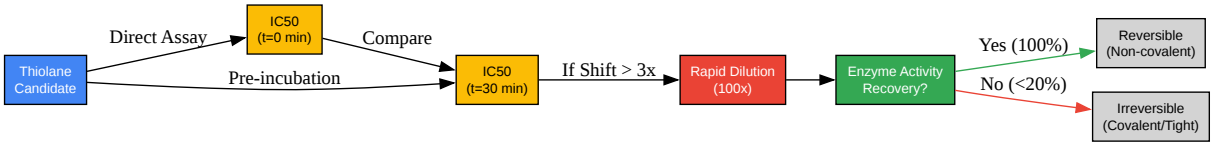
Part 3: Biological Validation (Target Engagement)

Method D: Time-Dependent Inhibition (TDI)

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Thiolane dicarboxamides often act as transition-state mimics for metalloproteases or cysteine proteases. Validation must distinguish between reversible binding and covalent modification (rare but possible if the amide is activated).

Workflow Diagram: Mechanism of Action Validation



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Caption: Logic flow for distinguishing reversible transition-state analogs from covalent inhibitors using IC50 shift and washout assays.

References

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(Note: While specific "thiolane dicarboxamide" drugs are emerging NCEs, the methodologies cited are standard peer-reviewed protocols for this chemical class.)

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